

# Safeguarding Your Laboratory: Proper Disposal Procedures for M-Terphenyl

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| Compound Name:       | M-Terphenyl |           |
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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. The proper disposal of chemical waste is a critical component of this responsibility. This guide provides a comprehensive, step-by-step operational plan for the safe and compliant disposal of **M-Terphenyl** (CAS No. 92-06-8), a common intermediate in various industrial applications. Adherence to these procedures will help you mitigate risks, ensure regulatory compliance, and contribute to a safer research environment.

### **Immediate Safety and Handling Precautions**

Before beginning any disposal process, it is essential to be fully aware of the hazards associated with **M-Terphenyl** and to utilize appropriate personal protective equipment (PPE).

Hazard Summary:

**M-Terphenyl** is classified as a combustible solid that can cause skin, eye, and respiratory irritation.[1][2] It is also recognized as an environmental hazard, being very toxic to aquatic life. [2] In case of fire, **M-Terphenyl** may produce hazardous combustion gases.

Required Personal Protective Equipment (PPE):

To minimize exposure and ensure personal safety, the following PPE should be worn when handling **M-Terphenyl**:



- Eye Protection: Safety glasses with side-shields or chemical safety goggles are mandatory to prevent eye contact.[3]
- Hand Protection: Use chemically resistant gloves.[4]
- Skin and Body Protection: A lab coat or other protective clothing is necessary to prevent skin contact.[5]
- Respiratory Protection: In situations where dust may be generated, a NIOSH-approved respirator is required.[5]

## **Step-by-Step Disposal Procedures**

The primary and recommended method for the disposal of **M-Terphenyl** is through a licensed and approved waste disposal company. Never attempt to dispose of this chemical down the drain or in standard waste receptacles.

- 1. Container Management:
- Keep M-Terphenyl in its original, properly labeled container.
- Ensure the container is securely closed and suitable for transport.
- Do not mix M-Terphenyl with other chemical waste unless explicitly instructed to do so by your institution's Environmental Health and Safety (EHS) office.
- Treat empty, uncleaned containers with the same precautions as the product itself.
- 2. Preparing for Disposal:
- For larger quantities, it may be necessary to dissolve or mix the material with a combustible solvent. This action should only be undertaken by trained personnel in a well-ventilated area, such as a fume hood.
- Consult your institution's EHS office for specific guidance on appropriate solvents and mixing procedures.
- 3. Spill Management:



In the event of a spill, follow these procedures:

- Small Spills: Carefully sweep up the solid material and place it into a clearly labeled, sealed container for chemical waste disposal.[6]
- Large Spills: Collect the spillage using a shovel or broom. If possible and uncontaminated, it may be reused. Otherwise, it should be placed in a suitable container for disposal.[6]
- Prevent the spilled product and any cleaning materials from entering drains, sewers, or surface water.[6]
- Thoroughly clean the contaminated surface after the spill has been removed.
- 4. Final Disposal:
- Arrange for the collection of the M-Terphenyl waste by a licensed hazardous waste disposal company.
- Provide the disposal company with a copy of the Safety Data Sheet (SDS) for M-Terphenyl.
- Ensure compliance with all local, state, and federal regulations regarding the transportation and disposal of hazardous materials.

### Quantitative Data for M-Terphenyl

The following table summarizes key quantitative data for **M-Terphenyl**, providing a quick reference for safety and handling.



| Property          | Value                 | Source |
|-------------------|-----------------------|--------|
| CAS Number        | 92-06-8               | [6][7] |
| Molecular Formula | C18H14                | [7]    |
| Molecular Weight  | 230.3 g/mol           | [7]    |
| Melting Point     | 84-88 °C (183-190 °F) | [1]    |
| Boiling Point     | 379 °C (714 °F)       | [1]    |
| Flash Point       | 191 °C (376 °F)       | [8]    |
| Oral LD50 (Rat)   | 2400 mg/kg            | [6]    |

## **Experimental Protocols**

The disposal procedures outlined in this document are based on established safety protocols for handling solid chemical waste. Specific experimental protocols involving **M-Terphenyl** that would generate waste should incorporate these disposal steps into their methodology to ensure a complete and safe workflow from experiment initiation to waste disposal.

### **M-Terphenyl Disposal Workflow**

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **M-Terphenyl**.



### M-Terphenyl Disposal Workflow Preparation & Handling Spill & Quantity Assessment Start: M-Terphenyl Waste Generated Spill Occurred? Yes, Small Yes, Large No Don Appropriate PPE (Gloves, Goggles, Lab Coat) Small Spill: Sweep into Labeled Container Large Spill: Collect for Reuse or Disposal No Spill: Proceed to Disposal Prep Final Disposal Consult EHS for Solvent Mixing (If necessary for large quantities) Store in Labeled, Sealed Container Provide Safety Data Sheet (SDS) Arrange for Waste Collection & Transport End: Compliant Disposal

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Caption: A workflow diagram outlining the key steps for the safe and compliant disposal of **M-Terphenyl**.

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